

Application Notes and Protocols: 1,2-Dilauroyl-3-myristoyl-rac-glycerol Solutions

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Compound of Interest

Compound Name: **1,2-Dilauroyl-3-myristoyl-rac-glycerol**

Cat. No.: **B1608570**

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Introduction

1,2-Dilauroyl-3-myristoyl-rac-glycerol is a mixed triacylglycerol containing lauric acid at the sn-1 and sn-2 positions and myristic acid at the sn-3 position.^[1] This lipid has been identified in natural sources such as date seed oil and human breast milk.^[1] As a specific triglyceride, its utility in research and pharmaceutical development necessitates standardized protocols for the preparation of solutions to ensure experimental reproducibility. These application notes provide detailed methods for the dissolution of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** for both *in vitro* and *in vivo* applications.

Data Presentation

The solubility of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** is dependent on the solvent system employed. The following table summarizes the quantitative solubility data for this compound in various solvents.

Solvent System	Concentration	Application	Notes
Chloroform	10 mg/mL	General Stock	A crystalline solid form of the compound is soluble in chloroform. [1] [2]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	In Vitro Stock	Ultrasonic treatment may be necessary. Use freshly opened DMSO as it is hygroscopic. [3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL	In Vivo	Prepare fresh on the day of use. [4]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL	In Vivo	Prepare fresh on the day of use. [4]

Experimental Protocols

Preparation of a High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 100 mg/mL stock solution in DMSO.

Materials:

- **1,2-Dilauroyl-3-myristoyl-rac-glycerol** (crystalline solid)
- Dimethyl Sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** in a sterile microcentrifuge tube or vial.
- Add the appropriate volume of fresh DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the mixture thoroughly.
- If the compound does not fully dissolve, place the tube in an ultrasonic bath and sonicate until the solution is clear.^[3]
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of a Working Solution for In Vivo Administration (Co-Solvent Formulation)

This protocol details the preparation of a solution suitable for in vivo experiments using a co-solvent system.

Materials:

- **1,2-Dilauroyl-3-myristoyl-rac-glycerol** stock solution in DMSO (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes

Procedure:

- Begin with a pre-made stock solution of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition:

- 10% of the final volume from the DMSO stock solution.
- 40% of the final volume with PEG300.
- 5% of the final volume with Tween-80.
- 45% of the final volume with saline.[4]
- For example, to prepare 1 mL of a 5 mg/mL working solution, add 100 µL of a 50 mg/mL DMSO stock solution to 400 µL of PEG300 and mix. Then add 50 µL of Tween-80 and mix. Finally, add 450 µL of saline to reach a total volume of 1 mL.[4]
- This solution should be prepared fresh on the day of the experiment.[4]

Preparation of a Working Solution for In Vivo Administration (Oil-Based Formulation)

This protocol outlines the preparation of a solution using corn oil as the vehicle.

Materials:

- **1,2-Dilauroyl-3-myristoyl-rac-glycerol** stock solution in DMSO (e.g., 50 mg/mL)
- Corn oil, sterile
- Sterile tubes

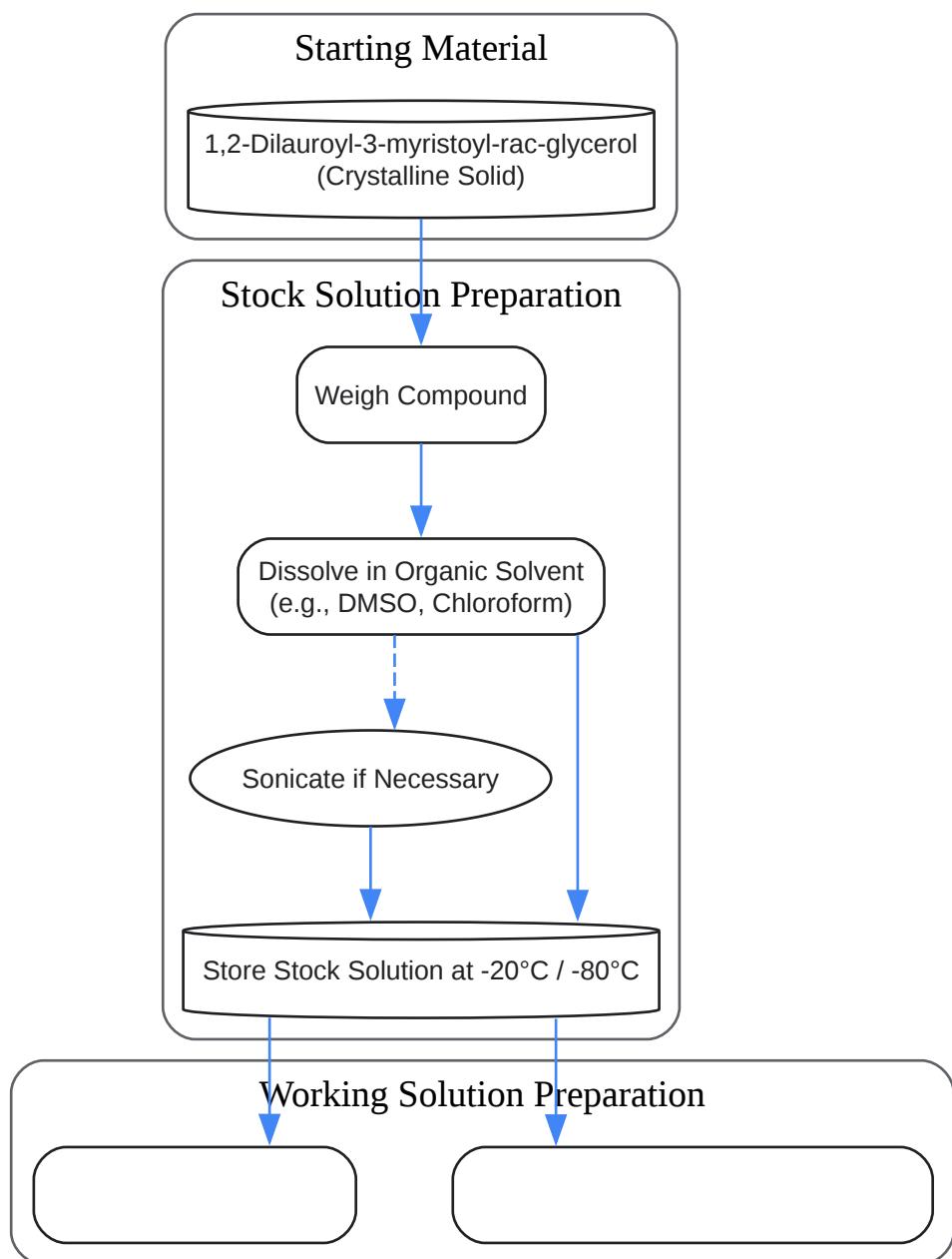
Procedure:

- Start with a pre-made stock solution of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the solvents in the following order, mixing well after each addition:
 - 10% of the final volume from the DMSO stock solution.
 - 90% of the final volume with corn oil.[4]

- For instance, to prepare 1 mL of a 5 mg/mL working solution, add 100 μ L of a 50 mg/mL DMSO stock solution to 900 μ L of corn oil and mix thoroughly.[4]
- This solution should be prepared fresh for daily use.[4]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing **1,2-Dilauroyl-3-myristoyl-rac-glycerol** solutions for experimental use.



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Caption: Workflow for the preparation of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** solutions.

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